

# "4-Butyl-2,3-dichloroaniline" chemical structure and CAS number

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## Compound of Interest

Compound Name: 4-Butyl-2,3-dichloroaniline

Cat. No.: B15159235

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## Technical Guide: An Overview of Dichloroaniline Derivatives

Disclaimer: Information on the specific chemical compound "**4-Butyl-2,3-dichloroaniline**" is not readily available in public databases and scientific literature. This guide therefore provides a comprehensive overview of the related compound, 2,3-dichloroaniline, for which substantial data exists. This information is intended for researchers, scientists, and drug development professionals.

## 2,3-Dichloroaniline: A Technical Profile

### Chemical Structure and CAS Number

2,3-Dichloroaniline is an organic compound with the formula  $C_6H_5Cl_2N$ . It is one of six isomers of dichloroaniline and is characterized by an aniline ring substituted with two chlorine atoms at the 2 and 3 positions.

- Chemical Formula:  $C_6H_5Cl_2N$
- Molecular Weight: 162.02 g/mol
- CAS Number: 608-27-5[1]
- Synonyms: 1-Amino-2,3-dichlorobenzene, 2,3-Dichlorobenzenamine[2]

The chemical structure of 2,3-dichloroaniline is as follows:

## Physicochemical Properties

The following table summarizes the key physicochemical properties of 2,3-dichloroaniline.

Property	Value	Reference
Appearance	Colorless to light yellow liquid or crystalline solid.	
Melting Point	20-25 °C	[3]
Boiling Point	252 °C	[1][3]
Density	1.37 g/mL at 20 °C	[3]
Refractive Index	n <sub>20/D</sub> 1.597	
Water Solubility	Insoluble	[4]

## Toxicological Data

A summary of acute toxicity data for 2,3-dichloroaniline is provided below.

Test	Species	Route of Exposure	Value	Reference
LC50	Rat	Inhalation	>8047 mg/m <sup>3</sup> /4H	[5]
EC50	-	-	6.75 mg/L (72-h)	[1]

## Experimental Protocols

### Synthesis of 2,3-Dichloroaniline via Catalytic Hydrogenation

A common laboratory-scale synthesis of 2,3-dichloroaniline involves the catalytic hydrogenation of 2,3-dichloronitrobenzene.[1][6]

**Materials:**

- 2,3-Dichloronitrobenzene (1 mmol)
- Deionized water (5 mL)
- Methanol (5 mL)
- Catalyst (e.g., 20 mg of a suitable hydrogenation catalyst)
- High-pressure reactor (50 mL)
- Nitrogen gas ( $N_2$ )
- Hydrogen gas ( $H_2$ )

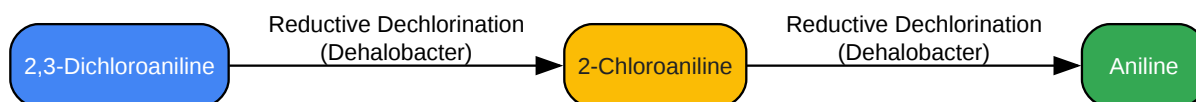
**Procedure:**

- The 50 mL high-pressure reactor is charged with 2,3-dichloronitrobenzene (1 mmol), deionized water (5 mL), methanol (5 mL), and the catalyst (20 mg).
- The autoclave is purged three times with nitrogen gas ( $N_2$ ) and subsequently three times with hydrogen gas ( $H_2$ ) to ensure the removal of air.
- The reactor is then pressurized with hydrogen gas to 2.0 MPa.
- The reaction mixture is heated to 100 °C and stirred at 800 rpm for 4 hours.
- Upon completion of the reaction, the reactor is cooled, and a sample of the liquid is collected.
- The collected sample is filtered to remove the catalyst.
- The final product is analyzed by gas chromatography (GC) and gas chromatography-mass spectrometry (GC-MS) to confirm the presence and purity of 2,3-dichloroaniline.<sup>[6]</sup>

## Metabolic and Degradation Pathways

### Reductive Dechlorination of 2,3-Dichloroaniline

Studies have shown that 2,3-dichloroaniline can undergo anaerobic reductive dechlorination by microorganisms such as Dehalobacter. This process involves the sequential removal of chlorine atoms, ultimately leading to the formation of aniline.[7][8]



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Caption: Reductive dechlorination pathway of 2,3-dichloroaniline by Dehalobacter.

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